

HBVE monomer molecular weight and density data

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Compound of Interest

Compound Name: 1-Ethenoxybutane-1,4-diol

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An In-depth Technical Guide to the Physicochemical Properties of 4-Hydroxybutyl Vinyl Ether (HBVE)

Abstract

4-Hydroxybutyl vinyl ether (HBVE), with the CAS number 17832-28-9, is a versatile bifunctional monomer essential in the synthesis of advanced polymers and materials.^[1] Its unique structure, featuring both a reactive vinyl ether group and a primary hydroxyl group, allows it to serve as a crucial building block in various polymerization processes, including cationic, free radical, and charge transfer mechanisms.^[1] This guide provides a focused examination of two fundamental physicochemical properties of HBVE: its molecular weight and density. A comprehensive understanding of these core parameters is critical for professionals in polymer chemistry and materials science, as they directly influence stoichiometric calculations, reaction kinetics, and the final properties of resulting polymers. This document synthesizes data from authoritative sources and outlines the standard methodologies for their empirical determination, ensuring a foundation of scientific integrity and reproducibility.

Core Physicochemical Data of HBVE

The molecular weight and density are foundational parameters for any chemical compound, dictating its behavior in both chemical reactions and physical formulations. For HBVE, these values are well-established, though density measurements exhibit slight variations based on experimental conditions.

Quantitative Data Summary

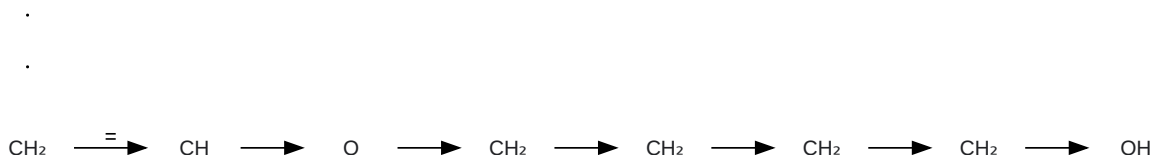
The following table summarizes the key physicochemical properties of HBVE, compiled from verified chemical supplier and database sources.

Property	Value	Conditions	Source(s)
Molecular Weight	116.16 g/mol	-	[2] [3] [4] [5]
116.2 g/mol	-	[6] [7]	
Density	0.939 g/mL	at 25 °C	[2] [3] [5] [8]
0.9448 g/cm ³	at 20 °C	[9]	
0.994 g/cc	Not Specified	[6] [7]	
0.98 g/cm ³	Not Specified	[10]	
Chemical Formula	C ₆ H ₁₂ O ₂	-	[2] [3] [4] [9]

Expert Insight: The minor discrepancies in molecular weight (116.16 vs. 116.2 g/mol) are attributable to rounding conventions of the constituent atomic weights. For all practical purposes in a research or development setting, both values are acceptable. The variation in density values underscores the critical importance of temperature control in physical measurements. The value of 0.939 g/mL at 25 °C is the most frequently cited and should be considered the standard reference value when precise experimental conditions are required.[\[2\]](#)
[\[3\]](#)[\[5\]](#)[\[8\]](#)

Chemical Structure of HBVE

The functionality of HBVE is dictated by its molecular architecture. The presence of a terminal vinyl group provides a site for polymerization, while the hydroxyl group allows for subsequent reactions, such as grafting or cross-linking.[\[1\]](#)[\[11\]](#)



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Caption: Chemical structure of 4-Hydroxybutyl Vinyl Ether (HBVE).

Methodologies for Empirical Determination

To ensure the purity and consistency of HBVE for sensitive applications, such as in the synthesis of polymers for drug delivery systems, empirical verification of its core properties is paramount. The following sections detail the standard, self-validating protocols for determining molecular weight and density.

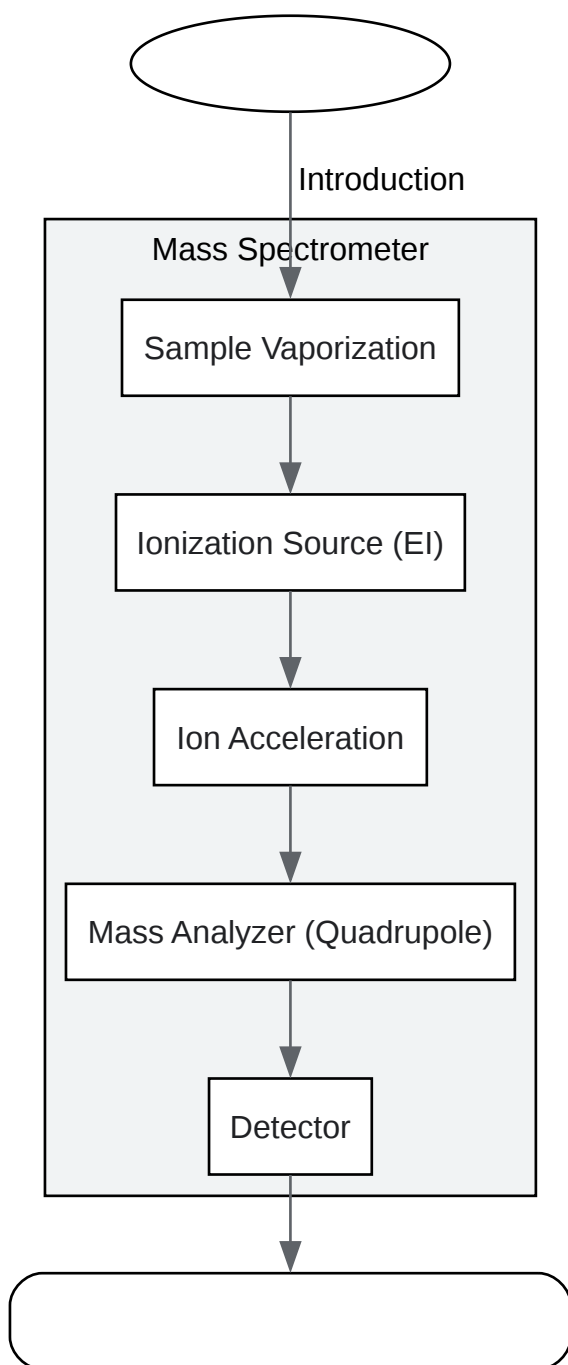
Molecular Weight Determination via Mass Spectrometry

Causality Behind Method Choice: Mass Spectrometry (MS) is the gold standard for determining the molecular weight of a pure compound. It provides a direct measurement of the mass-to-charge ratio (m/z) of ionized molecules, offering high accuracy and sensitivity. This method is self-validating as the resulting spectrum provides a distinct molecular ion peak corresponding to the compound's mass, confirming both identity and molecular weight.

Experimental Workflow: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Preparation:** A dilute solution of HBVE is prepared in a volatile solvent (e.g., methanol or acetonitrile).
- **Introduction:** The sample is injected into the mass spectrometer, where it is vaporized in a vacuum.
- **Ionization:** The gaseous HBVE molecules are bombarded with a high-energy electron beam. This process, known as Electron Ionization (EI), typically dislodges an electron from the molecule, forming a positively charged molecular ion ($M^{+\bullet}$).

- **Acceleration:** The newly formed ions are accelerated by an electric field, imparting them with uniform kinetic energy.
- **Mass Analysis (Quadrupole Analyzer):** The accelerated ions travel through a quadrupole mass analyzer. The quadrupole consists of four parallel rods to which specific radio frequency and DC voltages are applied. This creates an oscillating electric field that allows only ions of a specific m/z ratio to pass through to the detector at any given moment. By scanning the voltages, a full spectrum of m/z ratios is analyzed.
- **Detection:** Ions that successfully traverse the analyzer strike a detector (e.g., an electron multiplier), which generates a signal proportional to the number of ions detected.
- **Data Analysis:** The output is a mass spectrum, plotting ion abundance versus m/z . The peak with the highest m/z value typically corresponds to the molecular ion ($M^{+\bullet}$), from which the molecular weight is determined. For HBVE, this peak would be expected at approximately $m/z = 116$.



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Caption: Workflow for Molecular Weight determination by Mass Spectrometry.

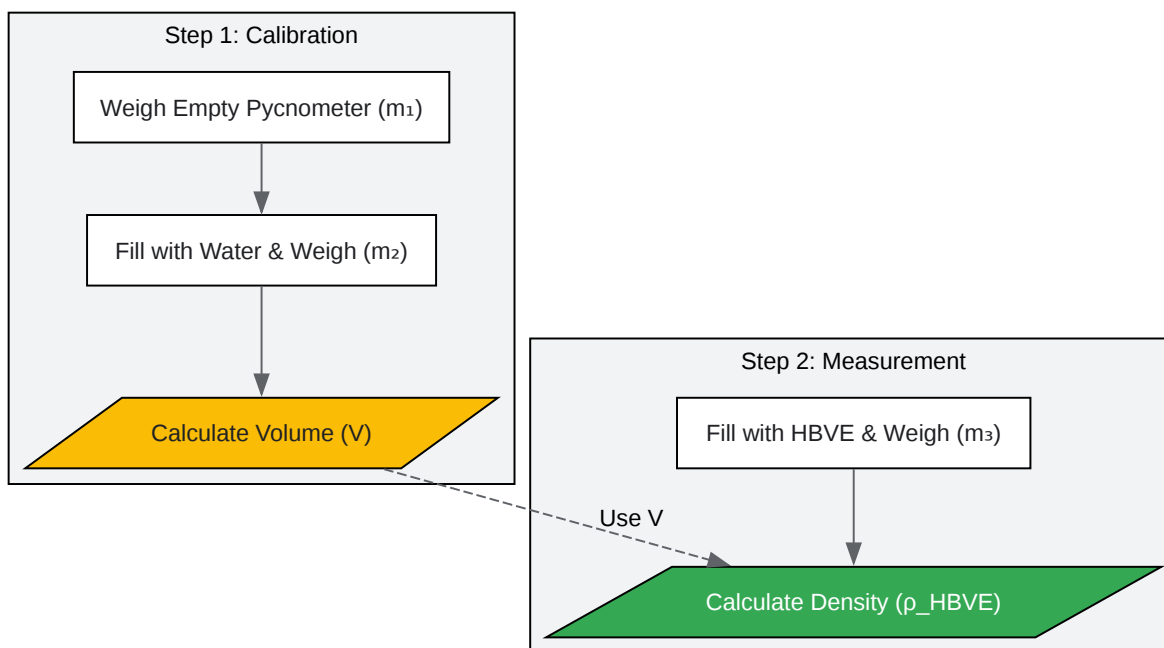
Density Determination via Pycnometry

Causality Behind Method Choice: Pycnometry is a highly precise and classical method for determining the density of a liquid. It relies on fundamental principles of mass and volume

measurement. The use of a calibrated pycnometer (a flask with a precisely known volume) provides a self-validating system, as the primary measurements of mass and the calibrated volume are traceable to established standards. This method is ideal for obtaining the accurate density values required for process engineering and quality control.

Experimental Protocol: Density Measurement using a Pycnometer

- **Calibration:** The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately measured (m_1). It is then filled with a reference liquid of known density (e.g., deionized water) at a specific, controlled temperature (e.g., 25.0 °C). The mass of the pycnometer filled with the reference liquid is measured (m_2). The volume of the pycnometer (V) is calculated using the formula: $V = (m_2 - m_1) / \rho_{\text{water}}$, where ρ_{water} is the density of water at the measurement temperature.
- **Sample Measurement:** The calibrated pycnometer is emptied, cleaned, and dried. Its mass is re-measured to ensure consistency.
- **Filling:** The pycnometer is filled with the HBVE monomer, ensuring no air bubbles are trapped. The temperature of the HBVE is allowed to equilibrate to the same controlled temperature used for calibration (25.0 °C).
- **Massing:** The mass of the pycnometer filled with HBVE is accurately measured (m_3).
- **Calculation:** The density of the HBVE (ρ_{HBVE}) is calculated using the formula: $\rho_{\text{HBVE}} = (m_3 - m_1) / V$.



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Caption: Workflow for Density determination by Pycnometry.

Industrial and Research Significance

The molecular weight of HBVE is a non-negotiable parameter for synthesizing polymers with controlled chain lengths and predictable properties. In copolymerization reactions, such as with fluorinated monomers to create high-performance coatings, precise molar ratios are essential for achieving desired characteristics like enhanced solubility and adhesion.[1] Similarly, the density of the monomer is critical for industrial-scale operations, informing everything from storage and transportation logistics to the accurate metering of reactants in large-scale polymerization reactors. HBVE is also a key building block in the production of ethoxylated comonomers for concrete superplasticizers, where precise formulation is key to performance. [11]

Conclusion

This guide has established the core physicochemical properties of 4-Hydroxybutyl Vinyl Ether (HBVE), providing definitive values for its molecular weight (116.16 g/mol) and a standard reference density (0.939 g/mL at 25 °C). By detailing the authoritative experimental protocols for determining these values, we provide researchers and developers with a framework for quality assurance and experimental reproducibility. These fundamental constants are indispensable for the effective application of HBVE in the synthesis of a wide array of specialized polymers and materials.

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